

In-Depth Technical Guide: TP-4748 [2-(Ethoxycarbonyl)furan-3-boronic acid]

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Compound of Interest

Compound Name: TP-4748

Cat. No.: B611453

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **TP-4748**, chemically identified as 2-(Ethoxycarbonyl)furan-3-boronic acid (CAS No. 1150114-62-7). This document is intended for use by qualified individuals in a laboratory or research setting.

Chemical Identification and Properties

TP-4748 is a heterocyclic organic compound classified as a boronic acid derivative. It serves as a building block in organic synthesis.

Property	Value	Source
Chemical Name	2-(Ethoxycarbonyl)furan-3-boronic acid	MedKoo Biosciences, MedchemExpress
Synonym(s)	TP-4748	MedKoo Biosciences
CAS Number	1150114-62-7	MedKoo Biosciences, MedchemExpress
Molecular Formula	C ₇ H ₉ BO ₅	MedKoo Biosciences, MedchemExpress
Molecular Weight	183.95 g/mol	MedKoo Biosciences, MedchemExpress
Appearance	Solid	Fluorochem
Purity	Typically ≥95%	ChemScene, Fluorochem

Safety and Hazard Information

TP-4748 is classified as a hazardous substance. The following tables summarize its hazard classifications and the corresponding precautionary measures.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: Fluorochem

GHS Precautionary Statements

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	

	present and easy to do. Continue rinsing.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Source: Fluorochem, Sigma-Aldrich

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of **TP-4748**.

Handling Precautions

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage Conditions

- Temperature: For short-term storage, keep at 0-4°C. For long-term storage, store at -20°C.[1]
- Atmosphere: Store in a dry, dark place under an inert atmosphere.[1]
- Container: Keep the container tightly sealed to prevent moisture ingress.

Emergency Procedures

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison control center or seek medical attention.
- If on Skin: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Specific Hazards: Thermal decomposition may produce carbon oxides and boron oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

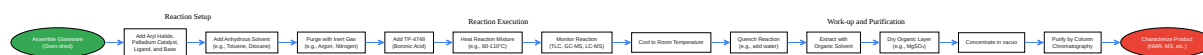
Experimental Protocols

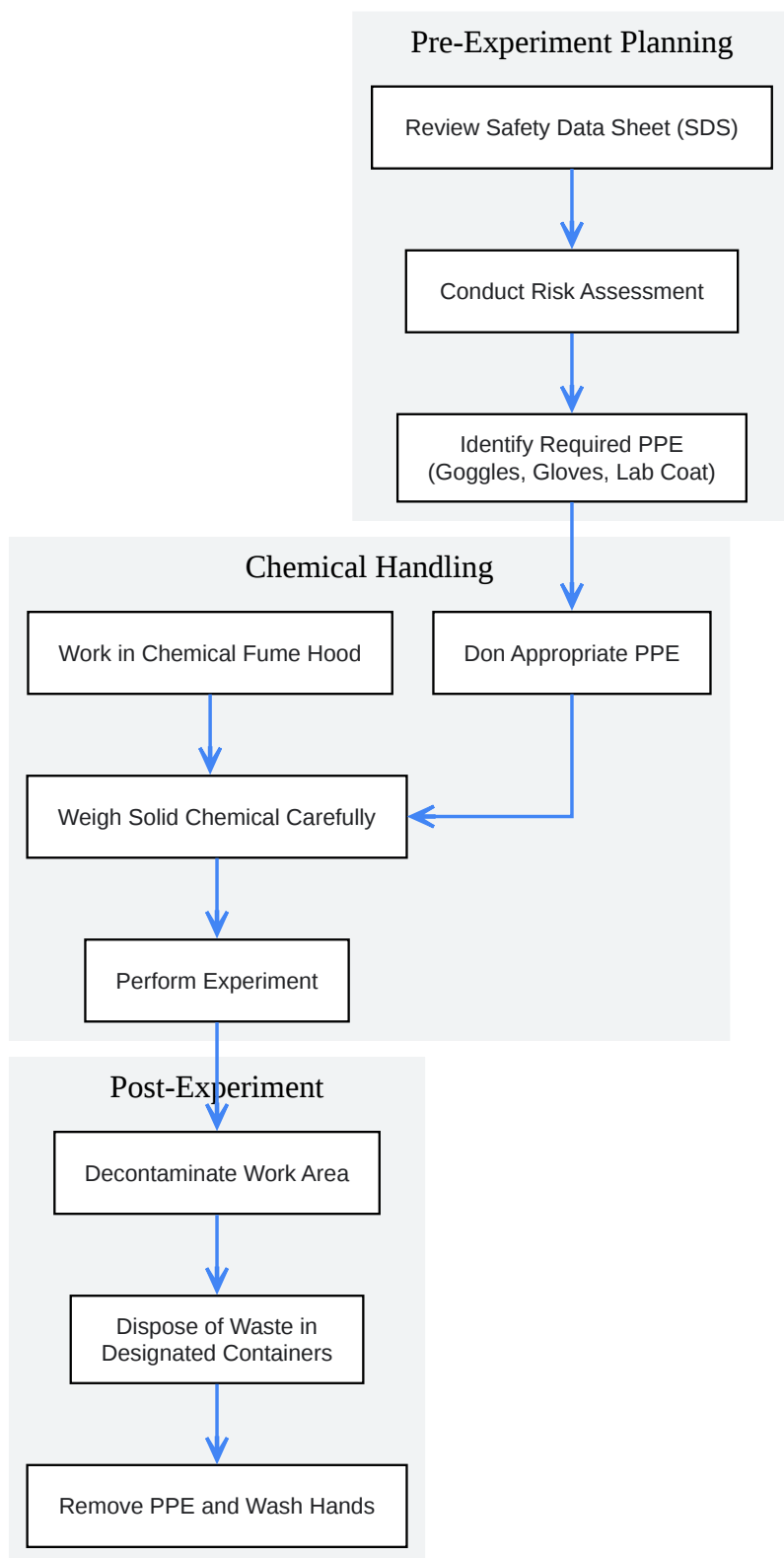
As **TP-4748** is a research chemical and a building block, its primary use is in organic synthesis, likely in cross-coupling reactions such as the Suzuki-Miyaura coupling. No detailed, citable

experimental protocols for the synthesis or specific reactions of 2-(Ethoxycarbonyl)furan-3-boronic acid were found in the public domain.

Below is a general, illustrative workflow for using a boronic acid in a Suzuki-Miyaura coupling reaction. This is not a validated protocol for **TP-4748** and must be adapted and optimized by a qualified chemist.

General Workflow for Suzuki-Miyaura Coupling





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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
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